

A Technical Guide to the Fundamental Properties of Strontium Nitride (Sr₃N₂)*

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Strontium nitride

Cat. No.: B576871

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Introduction

Strontium nitride (Sr₃N₂) is an inorganic compound composed of strontium and nitrogen. As a member of the alkaline earth metal nitride series, it is characterized by its ionic bonding and significant chemical reactivity.^[1] First identified in the early 20th century, Sr₃N₂ serves as an important precursor and intermediate in solid-state chemistry and materials science, particularly in the synthesis of advanced materials such as nitride phosphors and high-performance ceramics.^{[1][2]} This guide provides a comprehensive overview of its core physical, chemical, and structural properties, along with detailed experimental protocols for its synthesis and characterization, aimed at researchers and professionals in materials science and chemical development.

Core Physical and Chemical Properties

Strontium nitride is a crystalline solid whose color can range from golden-yellow to dark brown or black, depending on its purity and crystal size.^{[1][3]} The compound is primarily defined by the ionic bond between strontium cations (Sr²⁺) and nitride anions (N³⁻), with a calculated ionic character exceeding 85%.^{[1][4]} This strong ionic nature contributes to its high thermal stability.

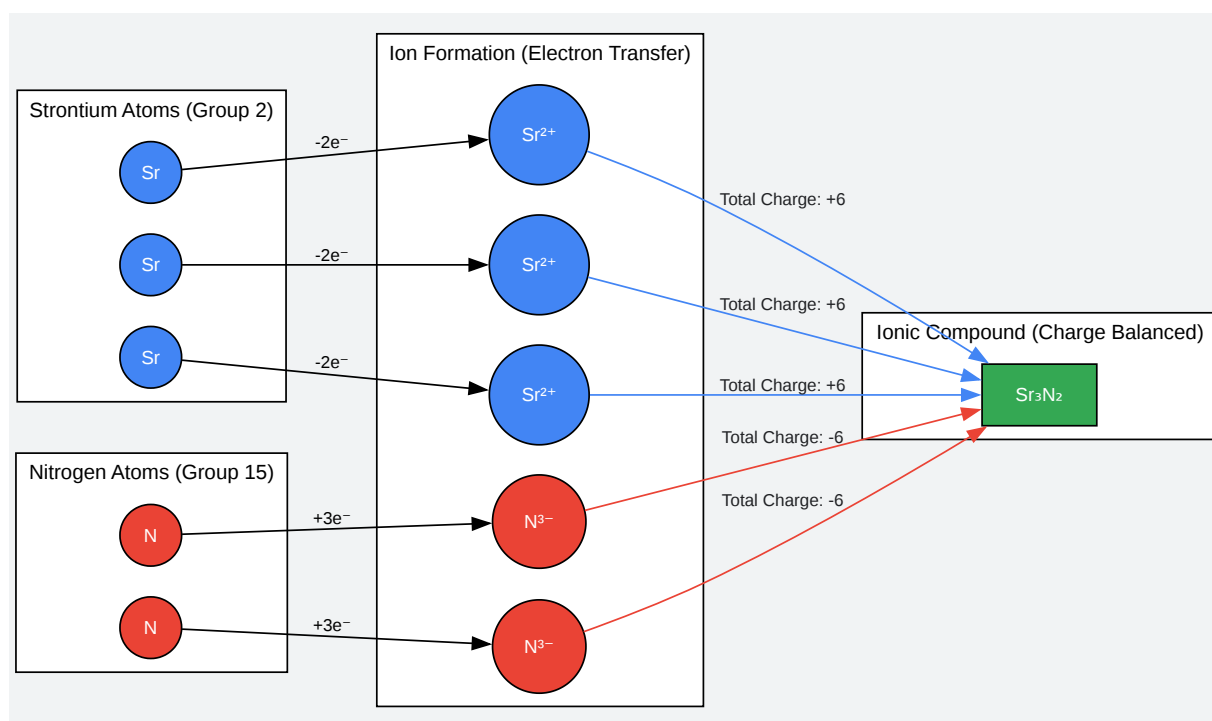
Quantitative Data Summary

The fundamental quantitative properties of **strontium nitride** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Chemical Formula	Sr_3N_2	[3][5][6]
Molar Mass	290.87 g/mol	[1][3][5]
Melting Point	1200 °C (1470 K)	[1][3][5][7]
Density	3.87 g/cm ³	[1]
Crystal Structure	Anti-bixbyite (Cubic)	[1]
Standard Enthalpy of Formation (ΔH°_f)	-390 kJ/mol	[1]
Standard Gibbs Free Energy of Formation (ΔG°_f)	-355 kJ/mol	[1]

Molecular and Crystal Structure

Strontium nitride adopts an anti-bixbyite crystal structure, which is isostructural with manganese(III) oxide (Mn_2O_3).^[1] In this cubic arrangement, the strontium cations (Sr^{2+}) form a lattice that accommodates the smaller nitride anions (N^{3-}) in the tetrahedral interstices.^[1] The formation of the Sr_3N_2 formula unit is a direct result of charge balancing between the divalent strontium ions and the trivalent nitride ions. The electronic configuration of the ions involves a complete transfer of electrons from strontium to nitrogen, resulting in stable, closed-shell ions: Sr^{2+} ([Kr]) and N^{3-} ([Ne]).^[1]



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Caption: Logical diagram of ionic bond formation in **Strontium Nitride**.

Chemical Reactivity and Synthesis

Strontium nitride's reactivity is a key aspect of its chemical profile. It is stable in dry, inert atmospheres but is highly susceptible to hydrolysis.[1]

- **Reaction with Water:** It reacts rapidly with water and atmospheric moisture to produce strontium hydroxide and ammonia gas.[1][3][5] The balanced equation for this hydrolysis is:
$$\text{Sr}_3\text{N}_2 + 6\text{H}_2\text{O} \rightarrow 3\text{Sr}(\text{OH})_2 + 2\text{NH}_3$$
[1][7]

- **Thermal Decomposition:** The compound is thermally stable at high temperatures but decomposes above 1300 °C in an inert atmosphere to yield strontium metal and nitrogen gas.^[1]
- **Reaction with Oxygen:** In the presence of oxygen, it reacts at temperatures above 200 °C to form strontium oxide and various nitrogen oxides.^[1]
- **Reducing Agent:** Sr_3N_2 acts as a strong reducing agent in solid-state reactions.^[1]

Experimental Protocol: Direct Nitridation Synthesis

The most common method for synthesizing **strontium nitride** is the direct reaction of strontium metal with nitrogen gas at elevated temperatures.^{[1][6]}

Objective: To synthesize polycrystalline Sr_3N_2 powder.

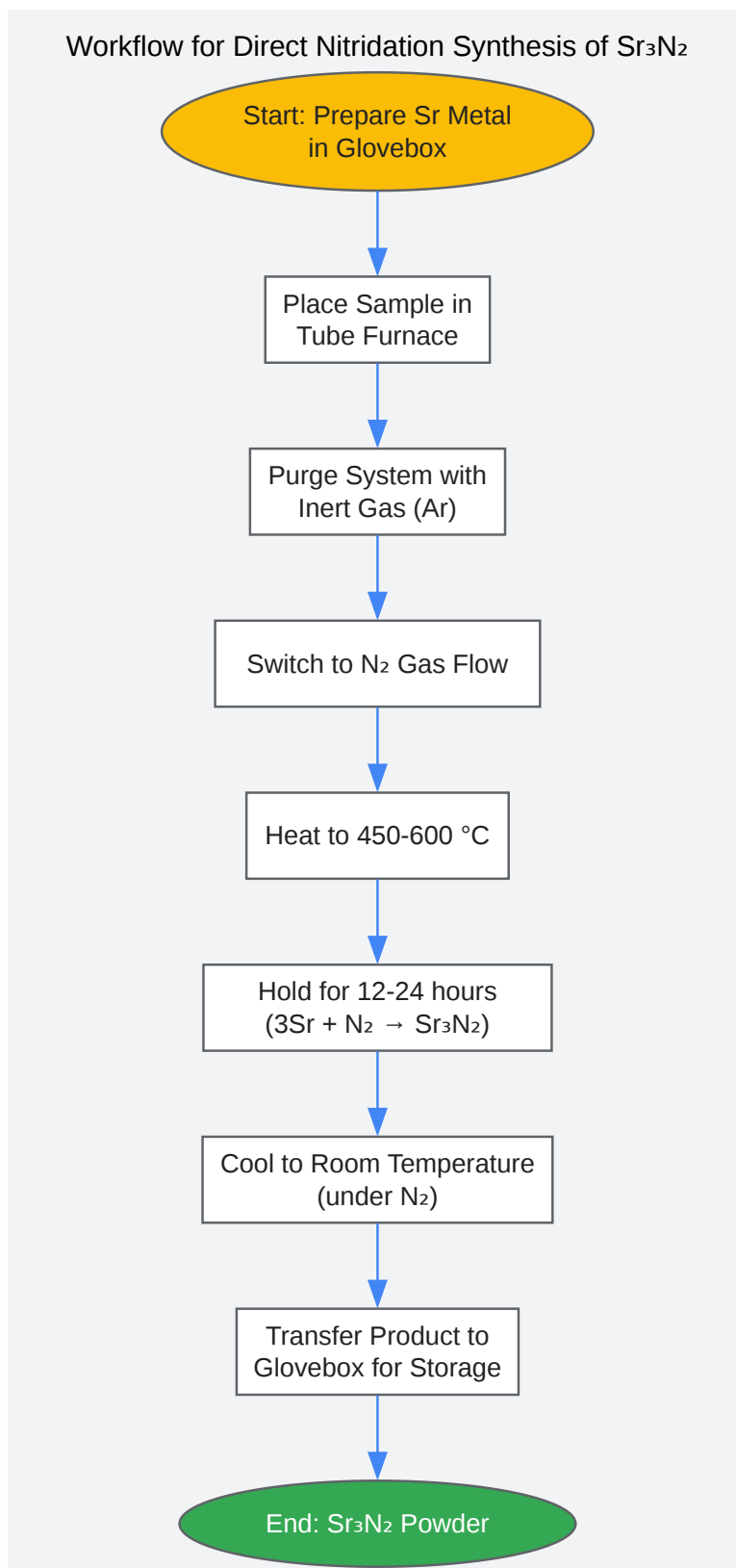
Materials:

- Strontium metal chunks or turnings (high purity)
- High-purity nitrogen gas (N_2)
- Inert gas (e.g., Argon)
- Tube furnace with temperature control
- Alumina or other inert crucible
- Glovebox or inert atmosphere handling system

Methodology:

- **Preparation:** Inside an inert atmosphere glovebox, freshly cut, clean pieces of strontium metal are placed into an alumina crucible to ensure an unoxidized surface for reaction.
- **Furnace Setup:** The crucible is placed inside the quartz tube of a horizontal tube furnace.
- **Purging:** The tube is sealed and purged with a high-purity inert gas (Argon) for at least 30 minutes to remove residual oxygen and moisture.

- Nitridation: The gas flow is switched to high-purity nitrogen. The furnace temperature is ramped up to between 450 °C and 600 °C.[\[1\]](#)
- Reaction: The sample is held at the target temperature for 12-24 hours to ensure complete conversion. The reaction is: $3\text{Sr} + \text{N}_2 \rightarrow \text{Sr}_3\text{N}_2$.[\[1\]](#)
- Cooling: After the reaction period, the furnace is cooled to room temperature under a continuous flow of nitrogen gas.
- Product Handling: Once at room temperature, the product is immediately transferred to an inert atmosphere glovebox for storage and handling to prevent hydrolysis from atmospheric moisture. The resulting product is typically a golden-yellow to dark brown powder.[\[1\]](#)



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Caption: Experimental workflow for the synthesis of **Strontium Nitride**.

Material Characterization

Confirming the successful synthesis and purity of **strontium nitride** requires analytical characterization. Powder X-ray Diffraction (XRD) is the primary technique used to identify the crystalline phase and determine lattice parameters.

Experimental Protocol: Powder X-ray Diffraction (XRD) Analysis

Objective: To verify the crystal structure and phase purity of the synthesized Sr_3N_2 powder.

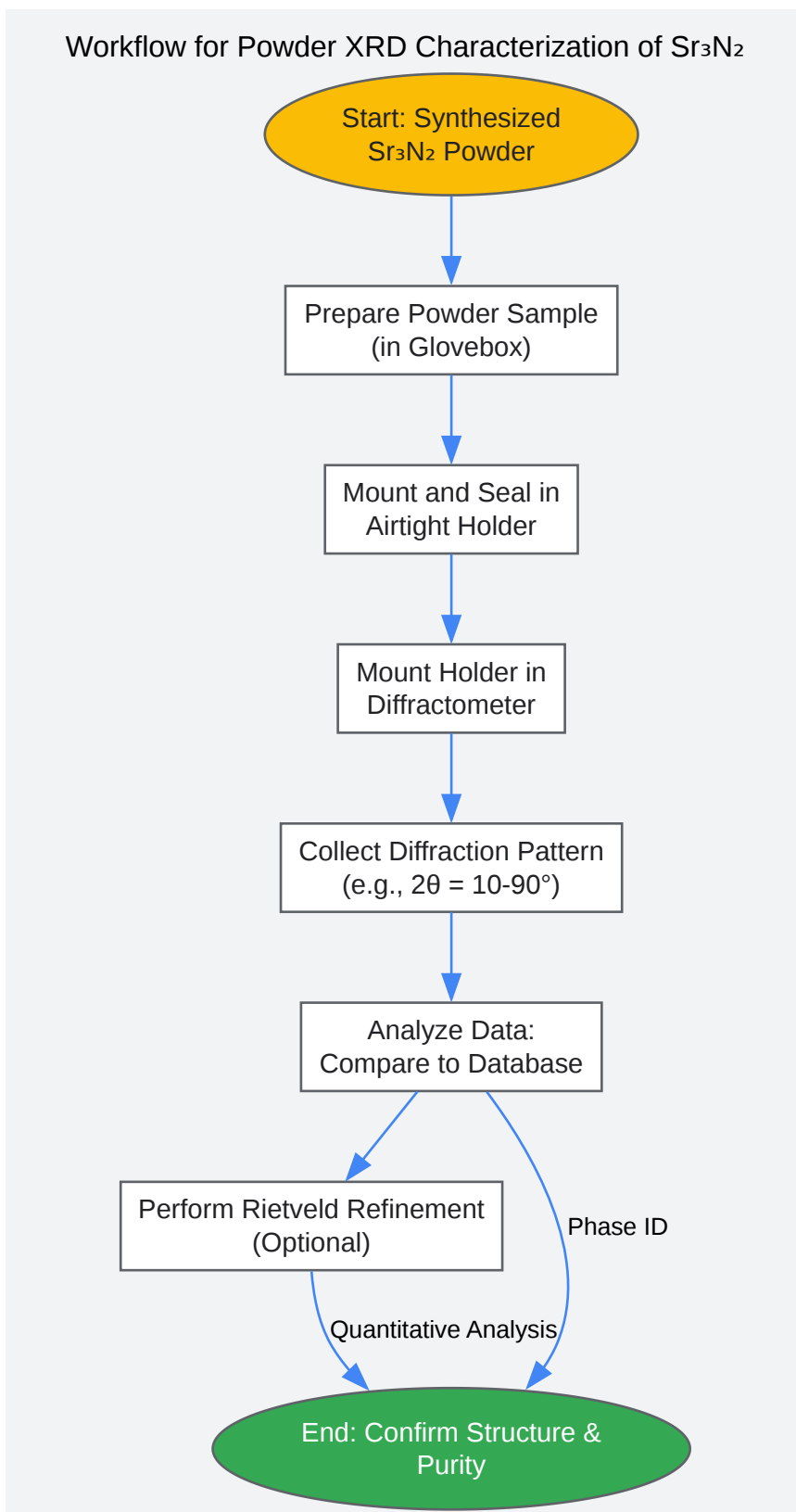
Materials:

- Synthesized Sr_3N_2 powder
- XRD sample holder (zero-background is preferred)
- Powder X-ray diffractometer with a Cu $K\alpha$ source ($\lambda \approx 1.54 \text{ \AA}$)
- Airtight/inert atmosphere sample holder or dome to prevent sample degradation during measurement.

Methodology:

- **Sample Preparation:** Inside a glovebox, a small amount of the synthesized Sr_3N_2 powder is finely ground to ensure random crystal orientation. The powder is then densely packed onto the sample holder.
- **Airtight Sealing:** The sample holder is sealed within an airtight dome or cover with an X-ray transparent window (e.g., Kapton or Beryllium) to protect the sample from air exposure.
- **Data Collection:** The sealed sample holder is mounted onto the diffractometer. A diffraction pattern is collected, typically over a 2θ range of $10\text{-}90^\circ$ with a step size of $\sim 0.02^\circ$ and a suitable scan speed.
- **Data Analysis:** The resulting diffraction pattern is analyzed using crystallographic software. The peak positions and intensities are compared against a reference pattern for Sr_3N_2 (e.g., from the ICDD database) to confirm the anti-bixbyite structure.

- Purity Assessment: The presence of impurity peaks (e.g., from SrO or unreacted Sr) is checked to assess the phase purity of the sample. Rietveld refinement can be performed for quantitative phase analysis and to refine lattice parameters.



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Caption: Workflow for the characterization of **Strontium Nitride** via XRD.

Applications and Future Outlook

Strontium nitride is a key material in several advanced applications, primarily leveraging its chemical properties as a nitrogen source.

- **Luminescent Materials:** It is a crucial raw material in the synthesis of red nitride phosphors, which are used in white light-emitting diodes (LEDs) to improve brightness and color rendering.[\[2\]](#)[\[7\]](#)[\[8\]](#)
- **High-Performance Ceramics:** Due to its high thermal stability, Sr_3N_2 is used in the production of specialized and precision ceramics for applications in extreme environments.[\[2\]](#)[\[3\]](#)[\[9\]](#)
- **Precursor Material:** It serves as a versatile precursor for synthesizing other strontium-based materials, such as complex perovskites.[\[1\]](#)[\[6\]](#)
- **Emerging Research:** Research is ongoing into its potential use in nitrogen storage systems, as a semiconductor material, and as a catalyst in high-temperature chemical reactions.[\[1\]](#)[\[2\]](#)[\[6\]](#)

The continued exploration of **strontium nitride** and its derivatives is expected to yield new functional materials with tailored electronic and optical properties, further expanding its role in materials science and technology.

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- To cite this document: BenchChem. [A Technical Guide to the Fundamental Properties of Strontium Nitride (Sr_3N_2)*]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b576871#what-are-the-fundamental-properties-of-strontium-nitride-sr3n2]

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